

Hsd17B13-IN-85 solubility and preparation for assays

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Compound of Interest

Compound Name: Hsd17B13-IN-85

Cat. No.: B12364306

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Application Notes and Protocols for Hsd17B13-IN-85

For Researchers, Scientists, and Drug Development Professionals

Introduction

Hsd17B13-IN-85 is a potent inhibitor of 17 β -Hydroxysteroid Dehydrogenase 13 (HSD17B13), a lipid droplet-associated enzyme primarily expressed in the liver. HSD17B13 is implicated in the pathogenesis of nonalcoholic fatty liver disease (NAFLD) and nonalcoholic steatohepatitis (NASH). Inhibition of HSD17B13 is a promising therapeutic strategy for these conditions.

Hsd17B13-IN-85 demonstrates significant inhibitory activity with an IC₅₀ value of less than 0.1 μ M for Estradiol.[1] These application notes provide detailed information on the solubility of **Hsd17B13-IN-85** and protocols for its preparation and use in in vitro and cell-based assays.

Physicochemical Properties

Solubility

While specific solubility data for **Hsd17B13-IN-85** is not publicly available, data for similar potent, small-molecule HSD17B13 inhibitors from the same supplier (MedchemExpress) can provide valuable guidance for solvent selection and stock solution preparation. It is common for such inhibitors to exhibit good solubility in dimethyl sulfoxide (DMSO).

Table 1: Solubility of Structurally Related HSD17B13 Inhibitors

Compound	Solvent	Solubility	Notes
HSD17B13-IN-2	DMSO	100 mg/mL (255.49 mM)	Requires sonication. [2]
HSD17B13-IN-3	DMSO	≥ 6.5 mg/mL (14.14 mM)	
HSD17B13-IN-8	DMSO	100 mg/mL (232.07 mM)	Requires sonication. [3]
HSD17B13-IN-9	DMSO	100 mg/mL (232.32 mM)	Requires sonication. [4]
BI-3231	DMSO	125 mg/mL (328.63 mM)	Requires sonication and warming to 60°C. [5]

It is strongly recommended to perform initial solubility tests for **Hsd17B13-IN-85** in your specific assay buffers.

Preparation of Stock and Working Solutions

Based on the properties of similar compounds, the following is a general protocol for preparing **Hsd17B13-IN-85** for experimental use.

Materials

- **Hsd17B13-IN-85** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

Protocol for 10 mM Stock Solution in DMSO

- **Weighing:** Accurately weigh a specific amount of **Hsd17B13-IN-85** powder. For example, to prepare 1 mL of a 10 mM stock solution, you will need to know the molecular weight of **Hsd17B13-IN-85**.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the weighed **Hsd17B13-IN-85** powder in a sterile microcentrifuge tube.
- **Mixing:** Vortex the solution thoroughly for 1-2 minutes to facilitate dissolution.
- **Sonication (if necessary):** If the compound does not fully dissolve, sonicate the solution for 5-10 minutes. Gentle warming may also aid dissolution.
- **Storage:** Store the 10 mM stock solution in aliquots at -20°C or -80°C to avoid repeated freeze-thaw cycles.

Preparation of Working Solutions

Prepare fresh working solutions by diluting the stock solution in the appropriate assay buffer. It is crucial to ensure that the final concentration of DMSO in the assay does not exceed a level that affects the experimental system (typically $\leq 0.5\%$).

Experimental Protocols

In Vitro Enzymatic Assay for HSD17B13 Inhibition

This protocol describes a biochemical assay to determine the inhibitory activity of **Hsd17B13-IN-85** on recombinant human HSD17B13 enzyme. The assay measures the conversion of a substrate, such as β -estradiol, by monitoring the production of NADH.

Materials

- Recombinant human HSD17B13 enzyme
- β -estradiol (substrate)
- NAD⁺ (cofactor)

- Assay Buffer (e.g., 40 mM Tris pH 7.4, 0.01% BSA, 0.01% Tween 20)[6]
- **Hsd17B13-IN-85** working solutions
- NADH detection reagent (e.g., NAD(P)H-Glo™ Detection System)
- 384-well assay plates
- Plate reader capable of luminescence detection

Protocol

- Enzyme Preparation: Dilute the recombinant HSD17B13 enzyme to the desired concentration (e.g., 50-100 nM) in pre-chilled assay buffer.[6]
- Compound Addition: Add **Hsd17B13-IN-85** working solutions to the wells of a 384-well plate to achieve a range of final concentrations for IC50 determination. Include a DMSO-only control (vehicle) and a no-enzyme control (background).
- Enzyme Addition: Add the diluted HSD17B13 enzyme to the wells containing the inhibitor and incubate for a pre-determined time (e.g., 15-30 minutes) at room temperature.
- Reaction Initiation: Initiate the enzymatic reaction by adding a mixture of β -estradiol (e.g., 10-50 μ M) and NAD⁺ to each well.[6]
- Incubation: Incubate the reaction plate at 37°C for a specified time (e.g., 60-120 minutes).
- Detection: Stop the reaction and measure the amount of NADH produced by adding the NADH detection reagent according to the manufacturer's instructions.
- Data Analysis: Measure the luminescence using a plate reader. Calculate the percent inhibition for each concentration of **Hsd17B13-IN-85** and determine the IC50 value by fitting the data to a dose-response curve.

Cell-Based Assay for HSD17B13 Inhibition

This protocol outlines a cell-based assay to evaluate the inhibitory effect of **Hsd17B13-IN-85** in a cellular context using a cell line overexpressing HSD17B13.

Materials

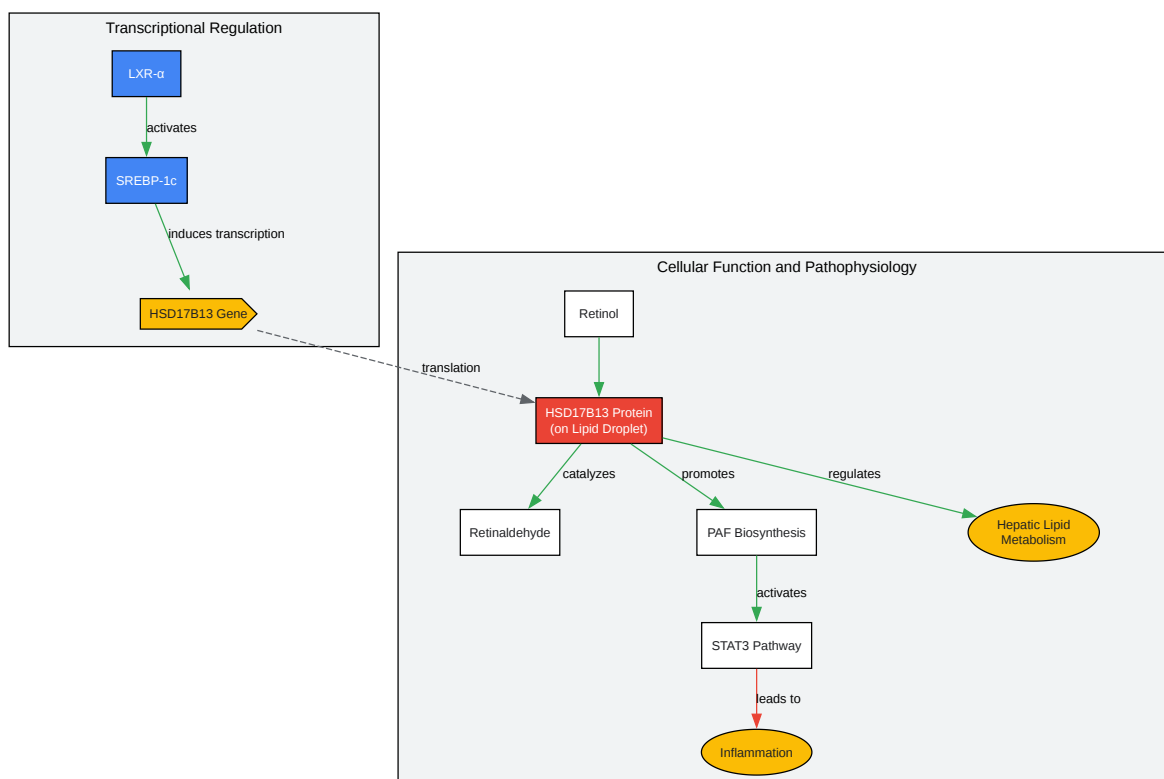
- HEK293 cells stably or transiently overexpressing human HSD17B13[7]
- Cell culture medium (e.g., DMEM with 10% FBS)
- Estradiol (substrate)
- **Hsd17B13-IN-85** working solutions
- 96-well cell culture plates
- LC-MS/MS system for product detection

Protocol

- **Cell Seeding:** Seed HEK293-HSD17B13 cells in a 96-well plate at an appropriate density and allow them to adhere overnight.
- **Compound Treatment:** Treat the cells with various concentrations of **Hsd17B13-IN-85** for a specified duration (e.g., 1-24 hours). Include a vehicle control (DMSO).
- **Substrate Addition:** Add estradiol to the cell culture medium to a final concentration suitable for the assay.
- **Incubation:** Incubate the cells for a period that allows for measurable substrate conversion (e.g., 4-8 hours).
- **Sample Collection:** Collect the cell culture supernatant or cell lysate for analysis.
- **Product Quantification:** Quantify the amount of the reaction product (estrone) using a validated LC-MS/MS method.
- **Data Analysis:** Determine the percent inhibition of HSD17B13 activity for each compound concentration and calculate the IC50 value.

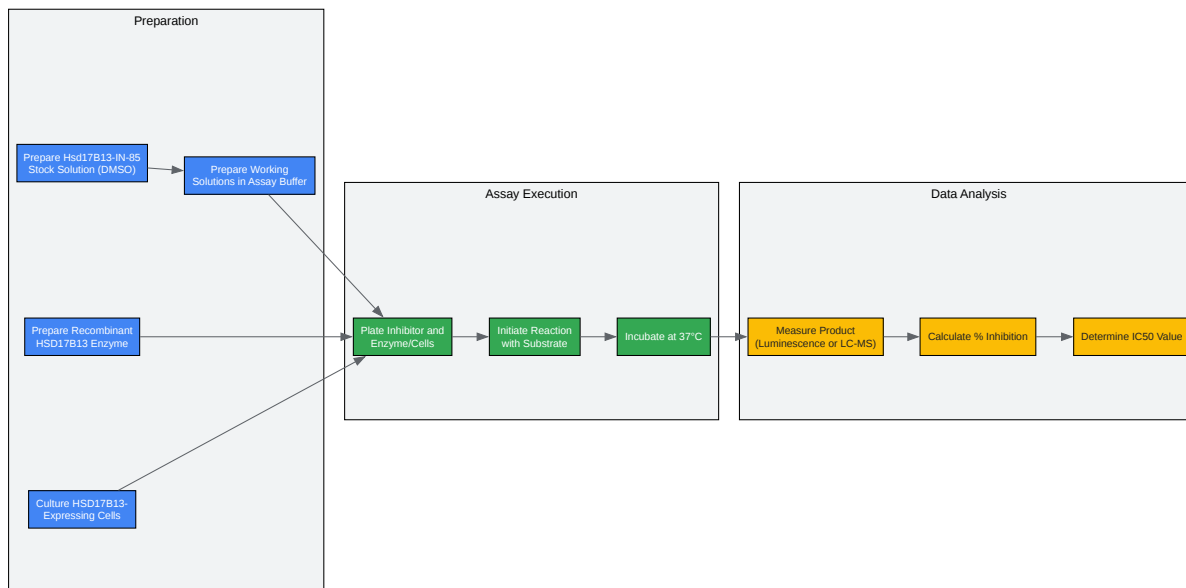
Signaling Pathway and Experimental Workflow Visualizations

The following diagrams illustrate the HSD17B13 signaling context and a typical experimental workflow for inhibitor testing.



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Caption: HSD17B13 signaling in hepatic lipid metabolism and inflammation.



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Caption: General workflow for HSD17B13 inhibitor screening assays.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. enanta.com [enanta.com]

- 7. enanta.com [enanta.com]
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